

4-Isopropylphenylacetaldehyde molecular weight and formula C₁₁H₁₄O

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Compound of Interest

Compound Name: 4-Isopropylphenylacetaldehyde

Cat. No.: B1208413

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An In-depth Technical Guide to 4-Isopropylphenylacetaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Isopropylphenylacetaldehyde**, a compound with applications in the fragrance, flavor, and pharmaceutical industries. This document details its chemical properties, synthesis, biological activity, and potential applications in drug development, presenting data in a structured format for scientific and research audiences.

Physicochemical Properties

4-Isopropylphenylacetaldehyde, also known as Cuminaldehyde, is an aromatic aldehyde. Its core physicochemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₄ O	[1][2][3]
Molecular Weight	162.23 g/mol	[1][2][3][4]
CAS Number	4395-92-0	[1][3][4]
Appearance	Solid	[3][5]
Odor	Characteristic bark, earthy, green	[5]
Boiling Point	248.94°C (estimate)	[5]
Density	0.9411 (estimate)	[5]
Refractive Index	1.5400 (estimate)	[5]
LogP	3.12	[5]

Synthesis of 4-Isopropylphenylacetaldehyde

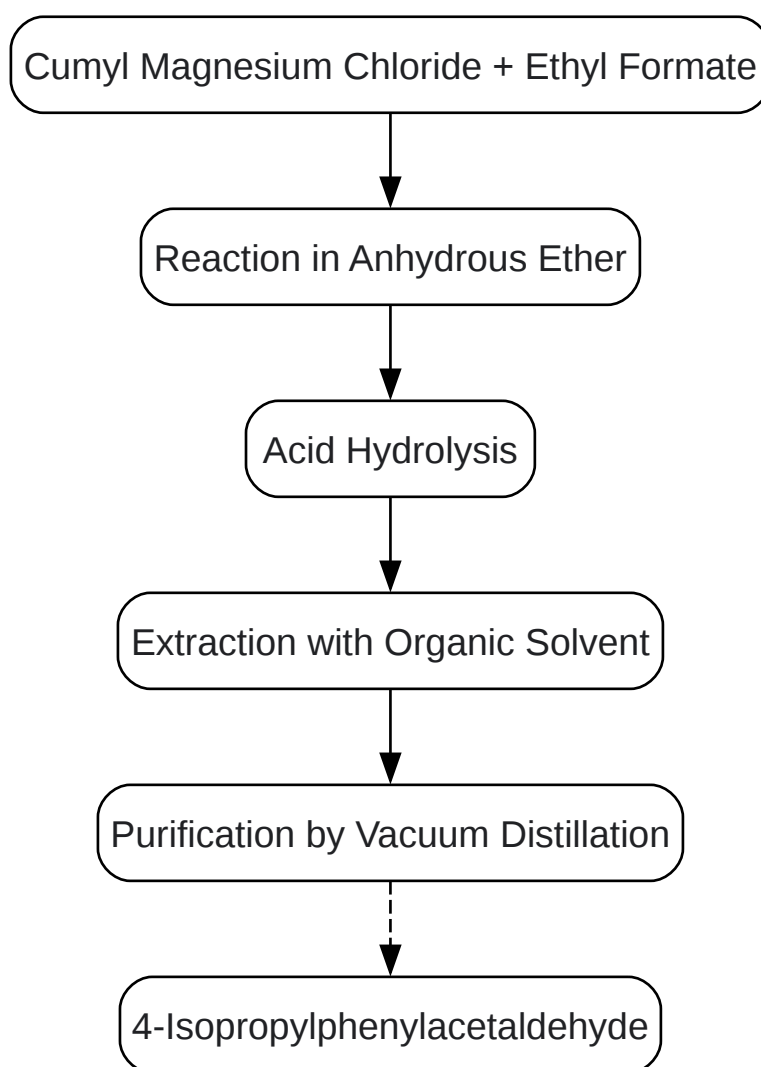
A common method for the synthesis of **4-Isopropylphenylacetaldehyde** involves the reaction of cumyl magnesium chloride with ethyl formate or triethyl orthoformate, followed by acid hydrolysis of the resulting acetal.[5]

Experimental Protocol: Synthesis via Grignard Reaction

- **Grignard Reagent Formation:** Prepare cumyl magnesium chloride by reacting 4-isopropylbenzyl chloride with magnesium turnings in an anhydrous ether solvent, such as diethyl ether or tetrahydrofuran, under an inert atmosphere (e.g., nitrogen or argon).
- **Reaction with Formate Ester:** Slowly add ethyl formate or triethyl orthoformate to the Grignard reagent solution at a controlled temperature, typically 0-5°C, with continuous stirring. The reaction is exothermic and should be cooled to maintain the desired temperature.
- **Hydrolysis:** After the addition is complete, the reaction mixture is stirred for several hours at room temperature. Subsequently, the mixture is carefully quenched by the slow addition of a

saturated aqueous solution of a weak acid, such as ammonium chloride or oxalic acid, to hydrolyze the intermediate acetal to the desired aldehyde.[6]

- **Extraction and Purification:** The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., diethyl ether). The combined organic extracts are washed with brine, dried over an anhydrous salt like magnesium sulfate, and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation to yield pure **4-Isopropylphenylacetaldehyde**.

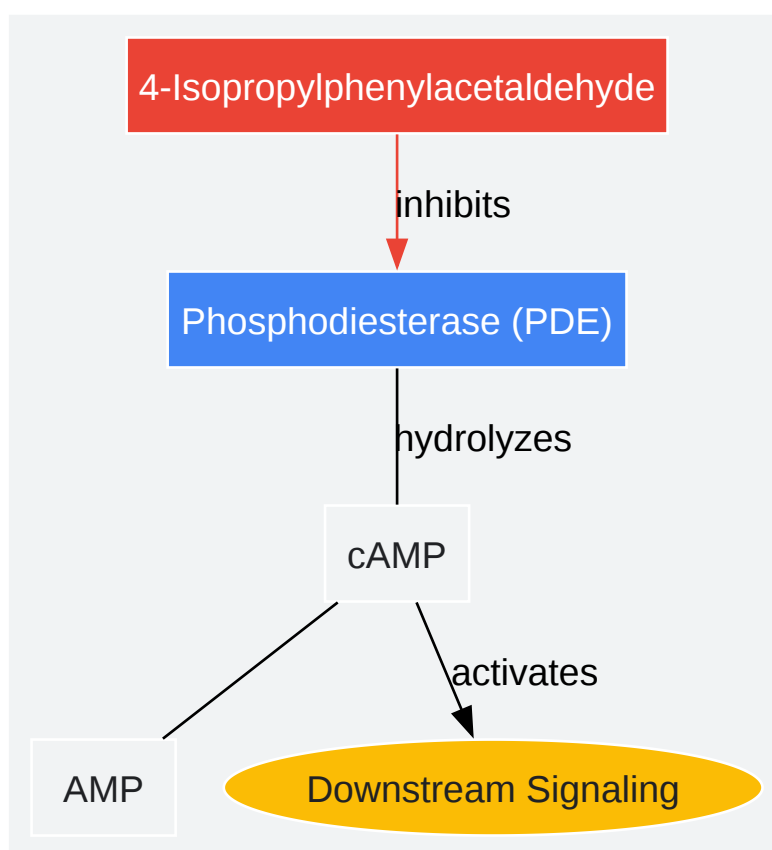


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Caption: Synthesis workflow for **4-Isopropylphenylacetaldehyde**.

Biological Activity and Mechanism of Action

4-Isopropylphenylacetaldehyde has been identified as a phosphodiesterase (PDE) inhibitor. [4] PDEs are enzymes that break down cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP), which are important second messengers in various signaling pathways. By inhibiting PDEs, **4-Isopropylphenylacetaldehyde** can increase intracellular levels of cAMP, leading to downstream effects on cellular processes.[4] This mechanism of action is relevant in various physiological contexts, including neurotransmitter release.[4]



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Caption: Inhibition of PDE by **4-Isopropylphenylacetaldehyde**.

Applications in Research and Drug Development

The role of **4-Isopropylphenylacetaldehyde** as a PDE inhibitor makes it a compound of interest for drug development, particularly in the context of neurological disorders.[4] The modulation of cAMP signaling pathways has therapeutic implications in conditions such as Alzheimer's disease.[4] Furthermore, its use as a chemical intermediate in the synthesis of more complex pharmaceutical compounds is an area of active investigation.[7] The fragrance and flavor industries also utilize this compound for its distinct scent and taste profile.[5][7]

Safety and Toxicology

While not considered highly toxic, appropriate safety precautions should be taken when handling **4-Isopropylphenylacetaldehyde**, as prolonged exposure may cause skin and eye irritation.[7]

Endpoint	Result	Reference
Cytotoxicity	Positive in BlueScreen assay (<80% relative cell density)	[1]
Genotoxicity	Positive in BlueScreen assay	[1]
Mutagenicity	No data available for the compound itself. Read-across material 3-(p-isopropylphenyl)propionaldehyde was non-mutagenic in a bacterial reverse mutation assay.	[1]
Clastogenicity	No data available for the compound itself. Read-across material 3-(p-isopropylphenyl)propionaldehyde was non-clastogenic in an in vitro micronucleus test.	[1]
Subchronic Reference Dose (RfD)	0.045 mg/kg/day	[1]

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